

Lyso-Gb3-d7: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Lyso iGB3-d7

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An In-depth Technical Guide on the Core Chemical Structure, Properties, and Applications of Lyso-Gb3-d7

Globotriaosylsphingosine-d7 (Lyso-Gb3-d7) is the deuterated form of globotriaosylsphingosine (Lyso-Gb3), a critical biomarker for the diagnosis and monitoring of Fabry disease, a rare X-linked lysosomal storage disorder. This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of Lyso-Gb3-d7, with a focus on its use as an internal standard in mass spectrometry-based quantification of Lyso-Gb3. Detailed experimental protocols and visualizations of relevant biological pathways are included to support researchers, scientists, and drug development professionals in their work.

Chemical Structure and Properties

Lyso-Gb3-d7 is a synthetic, deuterated derivative of Lyso-Gb3. The deuterium labeling provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Table 1: Chemical and Physical Properties of Lyso-Gb3-d7

Property	Value	Source(s)
Chemical Name	Globotriaosylsphingosine-d7	[1][2][3]
Synonyms	Lyso-ceramide trihexoside-d7	[1][2]
Molecular Formula	C ₃₆ H ₆₀ D ₇ NO ₁₇	
Molecular Weight	792.96 g/mol	
Exact Mass	792.48 g/mol	
CAS Number	2315262-44-1	
Physical Form	Powder	
Storage Temperature	-20°C	
Purity	>99% (TLC)	

Role in Fabry Disease and Mechanism of Action of Lyso-Gb3

Fabry disease is caused by a deficiency of the lysosomal enzyme α -galactosidase A (α -Gal A), leading to the accumulation of globotriaosylceramide (Gb3) and its deacylated form, Lyso-Gb3, in various cells and tissues. Lyso-Gb3 is considered a key pathogenic molecule in Fabry disease, contributing to the clinical manifestations of the disorder, including pain, kidney failure, and cardiovascular complications.

Lyso-Gb3 exerts its pathogenic effects through various mechanisms, including the induction of smooth muscle cell proliferation, modulation of calcium signaling in neurons, and induction of cellular stress pathways.

Lyso-Gb3 Induced Smooth Muscle Cell Proliferation

Elevated levels of Lyso-Gb3 in Fabry disease patients are associated with the proliferation of vascular smooth muscle cells, contributing to the vascular pathology observed in the disease.

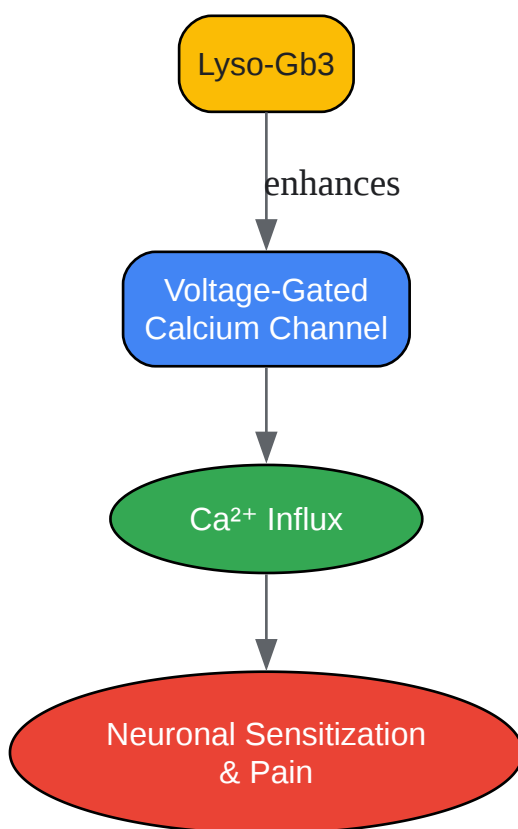


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Caption: Lyso-Gb3 induced smooth muscle cell proliferation pathway.

Lyso-Gb3 and Calcium Signaling in Sensory Neurons

Lyso-Gb3 has been shown to directly affect sensory neurons, leading to an increase in intracellular calcium concentrations. This effect is thought to contribute to the debilitating pain experienced by many Fabry disease patients. The influx of extracellular calcium is mediated by voltage-gated calcium channels.

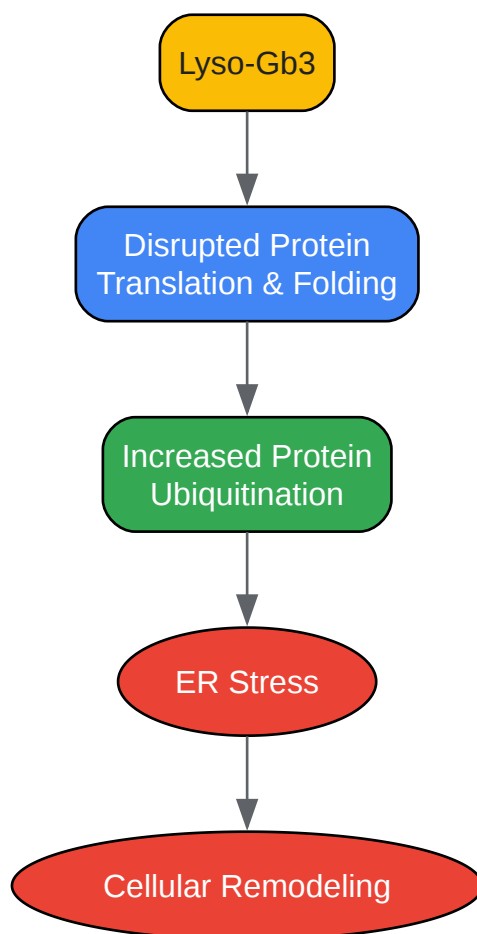


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Caption: Lyso-Gb3 enhances calcium influx in sensory neurons.

Lyso-Gb3 Induced Protein Ubiquitination and ER Stress

In neuronal cells, Lyso-Gb3 exposure has been demonstrated to disrupt protein translation and folding, leading to an increase in protein ubiquitination and endoplasmic reticulum (ER) stress. This cellular stress response may contribute to the neurodegenerative aspects of Fabry disease.



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Caption: Lyso-Gb3 induced protein ubiquitination and ER stress pathway.

Experimental Protocols: Quantification of Lyso-Gb3 using Lyso-Gb3-d7

The accurate quantification of Lyso-Gb3 in biological matrices is crucial for the diagnosis, monitoring, and evaluation of therapeutic efficacy in Fabry disease. The use of a stable

isotope-labeled internal standard like Lyso-Gb3-d7 is essential for achieving high accuracy and precision in LC-MS/MS methods.

Sample Preparation: Protein Precipitation

A rapid and simple protein precipitation method is commonly employed for the extraction of Lyso-Gb3 from plasma samples.

Table 2: Sample Preparation Protocol

Step	Procedure
1.	Pipette 50 µL of plasma sample, calibrator, or quality control into a microcentrifuge tube.
2.	Add 200 µL of a protein precipitation solution containing Lyso-Gb3-d7 (e.g., 5 ng/mL in methanol).
3.	Vortex mix for 30 seconds.
4.	Centrifuge at 14,000 rpm for 10 minutes at 4°C.
5.	Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

UHPLC-MS/MS Conditions

The following tables summarize typical ultra-high-performance liquid chromatography (UHPLC) and tandem mass spectrometry (MS/MS) conditions for the analysis of Lyso-Gb3 and Lyso-Gb3-d7.

Table 3: UHPLC Parameters

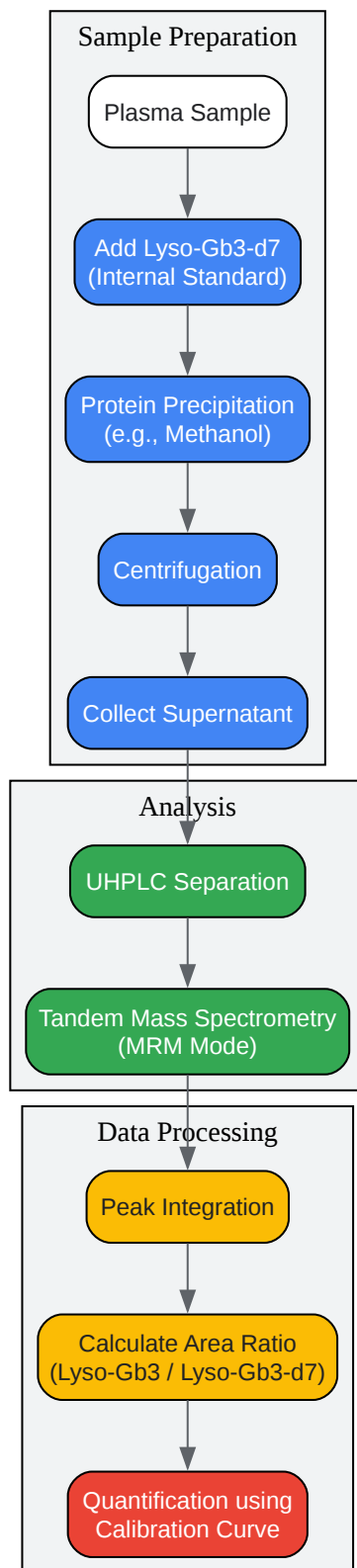
Parameter	Condition
Column	C18 column (e.g., 2.1 x 50 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile/Methanol (1:1, v/v)
Gradient	0-1 min, 30% B; 1-3 min, 30-95% B; 3-4 min, 95% B; 4-4.1 min, 95-30% B; 4.1-5 min, 30% B
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 μ L

Table 4: Mass Spectrometry Parameters

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	500°C
MRM Transition (Lyso-Gb3)	m/z 786.5 -> 282.2
MRM Transition (Lyso-Gb3-d7)	m/z 793.5 -> 289.2
Collision Energy	Optimized for specific instrument
Cone Voltage	Optimized for specific instrument

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the quantification of Lyso-Gb3 in plasma samples using Lyso-Gb3-d7 as an internal standard.



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Caption: Workflow for Lyso-Gb3 quantification using Lyso-Gb3-d7.

Synthesis of Lyso-Gb3-d7

While detailed proprietary synthesis methods for Lyso-Gb3-d7 are not publicly available, the synthesis of isotopically labeled sphingolipids generally involves multi-step chemical synthesis. This process typically starts with a deuterated precursor for the sphingoid base or the fatty acid chain. For comparison, a one-step enzymatic synthesis has been reported for carbon-13 labeled Lyso-Gb3, which may offer a simpler route for producing other isotopically labeled analogs in the future.

Conclusion

Lyso-Gb3-d7 is an indispensable tool for the accurate and precise quantification of the Fabry disease biomarker Lyso-Gb3. Its use as an internal standard in LC-MS/MS assays minimizes analytical variability and ensures reliable results for clinical diagnostics, patient monitoring, and the development of new therapies. Understanding the chemical properties of Lyso-Gb3-d7, the biological roles of Lyso-Gb3, and the established analytical methodologies is critical for advancing research and improving patient outcomes in Fabry disease.

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